

commercial availability of Rhodirubin B for research

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Compound of Interest

Compound Name: Rhodirubin B

Cat. No.: B15562894

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Rhodirubin B: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodirubin B is a member of the anthracycline class of polyketide antibiotics. First isolated from *Streptomyces* species, it exhibits notable biological activity, particularly against Gram-positive bacteria. This technical guide provides a comprehensive overview of the available information on **Rhodirubin B**, including its commercial availability, physicochemical properties, putative mechanism of action, and relevant experimental considerations for research applications.

Commercial Availability

Rhodirubin B is not a widely available, off-the-shelf research chemical. Its commercial availability is limited and typically requires inquiry for custom synthesis or special order. Several specialized chemical suppliers list **Rhodirubin B** in their catalogs, though it is generally not held in stock. Researchers interested in acquiring **Rhodirubin B** should contact these vendors directly to inquire about synthesis, lead times, and pricing.

Potential Suppliers of **Rhodirubin B**:

Supplier	CAS Number	Notes
BIOZOL	64502-82-5	Listed as available on request.
TargetMol	64502-82-5	Listed in their catalog; availability should be confirmed.
MedChemExpress	64502-82-5	Listed as a catalog item; inquiry is recommended to confirm stock.

Physicochemical Properties

A summary of the key physicochemical properties of **Rhodirubin B** is presented below.

Property	Value	Source
CAS Number	64502-82-5	BOC Sciences
Molecular Formula	C ₄₂ H ₅₅ NO ₁₅	Dictionary of Antibiotics and Related Substances
IUPAC Name	methyl (1R,2R,4S)-4-[(2R,4S,5S,6S)-4-(dimethylamino)-5-[(2S,5S,6S)-5-[(2S,5S,6S)-5-hydroxy-6-methyloxan-2-yl]oxy-6-methyloxan-2-yl]oxy-6-methyl-oxan-2-yl]oxy-2-hydroxy-1-methyl-6,11-dioxo-5,12-dihydrotetracene-2-carboxylate	BOC Sciences
Melting Point	135-137 °C	Dictionary of Antibiotics and Related Substances
Solubility	Soluble in Methanol, acids, DMSO, Benzene, Toluene. Fairly soluble in Ether. Poorly soluble in Water, Hexane.	Dictionary of Antibiotics and Related Substances

Biological Activity and Mechanism of Action

Rhodirubin B's primary reported biological activity is its potent effect against Gram-positive bacteria. As an anthracycline, its mechanism of action is presumed to be similar to other well-studied members of this class, such as doxorubicin and daunorubicin. The multifaceted mechanism of anthracyclines generally involves:

- **DNA Intercalation:** The planar tetracyclic ring structure of anthracyclines inserts between DNA base pairs, obstructing DNA replication and transcription.
- **Topoisomerase II Inhibition:** Anthracyclines can form a stable ternary complex with DNA and topoisomerase II, an enzyme crucial for resolving DNA topological problems during

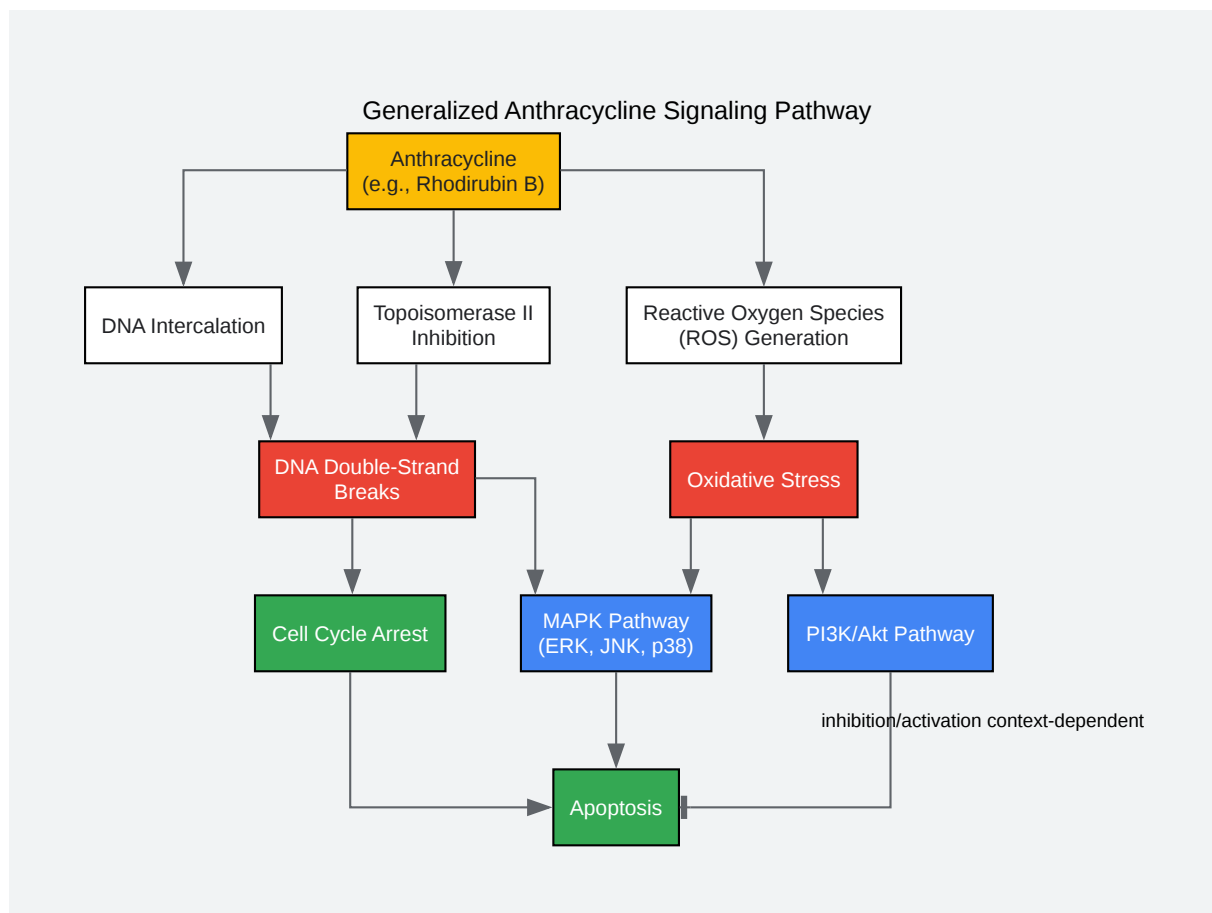
replication. This stabilization prevents the re-ligation of DNA strands, leading to double-strand breaks and subsequent apoptosis.

- **Generation of Reactive Oxygen Species (ROS):** The quinone moiety of the anthracycline structure can undergo redox cycling, leading to the formation of superoxide radicals and other ROS. This oxidative stress can damage cellular components, including lipids, proteins, and DNA, contributing to cytotoxicity.

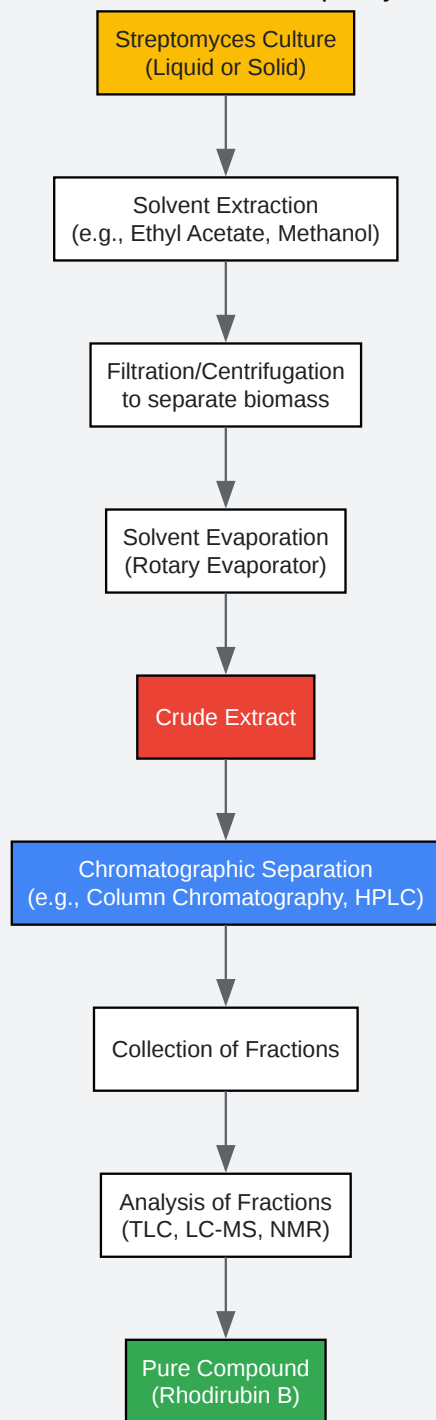
These primary mechanisms trigger a cascade of downstream cellular events, activating various signaling pathways that ultimately lead to cell cycle arrest and apoptosis.

Postulated Signaling Pathways

While specific signaling pathways activated by **Rhodirubin B** have not been extensively studied, the general pathways affected by anthracyclines are well-documented. It is highly probable that **Rhodirubin B** modulates similar cellular signaling networks.



General Workflow for Isolation of Streptomyces Metabolites

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